

Proper Disposal of Calcium 4-Aminobenzoate: A Step-by-Step Guide

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Compound of Interest

Compound Name: calcium;4-aminobenzoate

Cat. No.: B15345945

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of calcium 4-aminobenzoate, ensuring compliance and minimizing risk.

Summary of Material Hazards

While a specific Safety Data Sheet (SDS) for calcium 4-aminobenzoate is not readily available, a conservative approach to its handling and disposal is recommended based on the properties of its parent compound, 4-aminobenzoic acid, and general characteristics of calcium salts.

4-Aminobenzoic Acid Hazards:

- Causes skin irritation.^{[1][2]}
- May cause an allergic skin reaction.^{[1][2]}
- Causes serious eye irritation.^{[1][2]}
- May cause respiratory irritation.^{[1][2]}
- May cause long-lasting harmful effects to aquatic life.^[2]

Calcium Salt (Calcium Acetate as a proxy) Hazards:

- Generally considered non-hazardous.[3]
- May cause irritation upon contact with skin, eyes, or respiratory system.
- Decomposes at high temperatures (above 160°C) to produce flammable acetone.[3][4]

Therefore, calcium 4-aminobenzoate should be handled as a substance that can cause skin, eye, and respiratory irritation, may cause allergic skin reactions, and is potentially harmful to the aquatic environment.

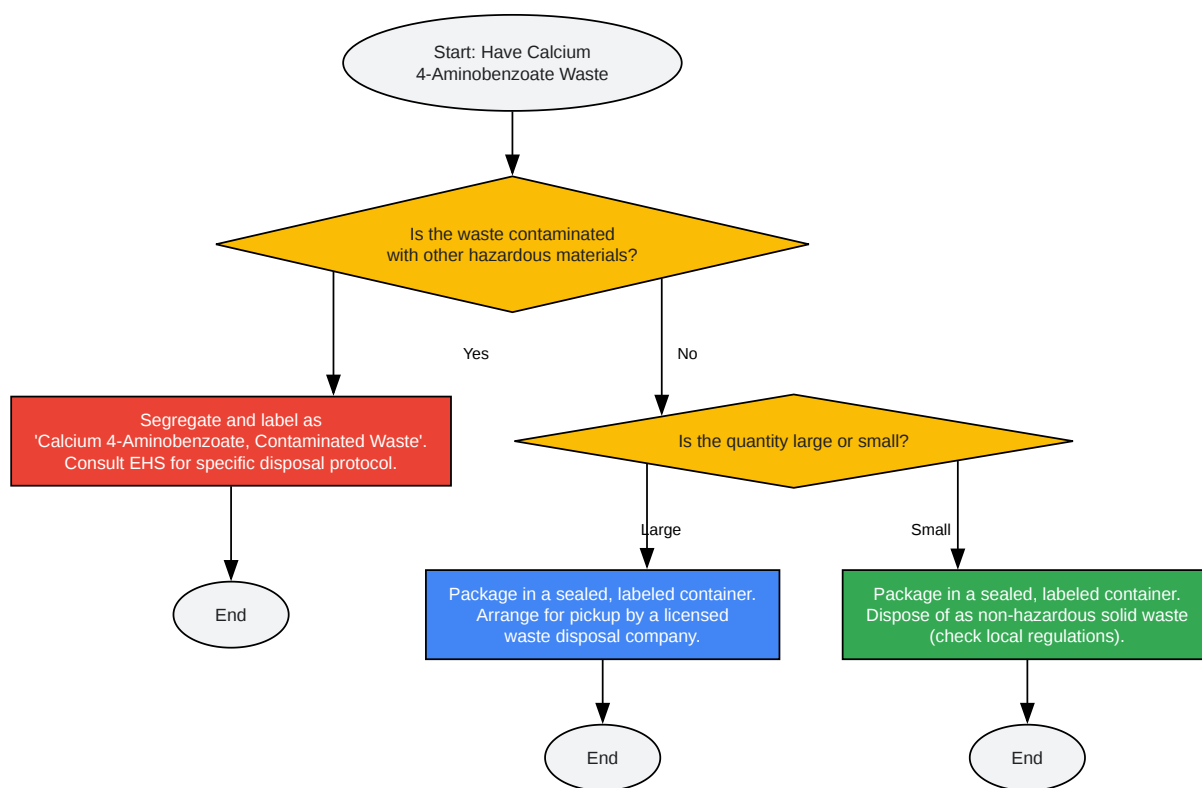
Quantitative Data

For clarity, the following table summarizes key quantitative data for the parent compound, 4-aminobenzoic acid, which should be considered when assessing the potential risks of calcium 4-aminobenzoate.

Property	Value	Source
4-Aminobenzoic Acid		
Melting Point	186-189 °C	[5]
pH	3.5 (0.5% aqueous solution)	[5]
Oral LD50 (mouse)	2850 mg/kg	[5]
Oral LD50 (rabbit)	1830 mg/kg	[5]
Oral LD50 (rat)	>6 g/kg	[5]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of calcium 4-aminobenzoate.



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